

Essential Safety and Logistical Information for JK184

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Compound of Interest

Compound Name: JK184

Cat. No.: B1672961

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This document provides procedural guidance for the proper handling and disposal of **JK184**, a potent Hedgehog (Hh) pathway inhibitor. The information is intended for researchers, scientists, and drug development professionals to ensure laboratory safety and proper chemical management.

Chemical and Physical Properties of JK184

A summary of the key quantitative data for **JK184** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₈ N ₄ OS	[1]
Molecular Weight	350.44 g/mol	[1]
Purity	>99%	[1]
Form	Solid	[1]
Solubility in DMSO	100 mM	[1]
Solubility in Ethanol	25 mM	[1]
Short-term Storage	+4°C	[1]
Long-term Storage	+4°C (up to 12 months)	[1]
CAS Number	315703-52-7	[1]

Proper Disposal Procedures for JK184

As a specific Safety Data Sheet (SDS) for **JK184** is not readily available, the following disposal procedures are based on general best practices for research-grade chemical compounds and information from SDSs of other Hedgehog pathway inhibitors, such as Sonidegib.[2][3][4][5] It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all federal, state, and local regulations.

Step-by-Step Disposal Plan:

- Waste Identification and Segregation:
 - Treat all **JK184** waste, including pure compound, contaminated labware (e.g., pipette tips, vials, gloves), and solutions, as hazardous chemical waste.
 - Do not mix **JK184** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Containerization:

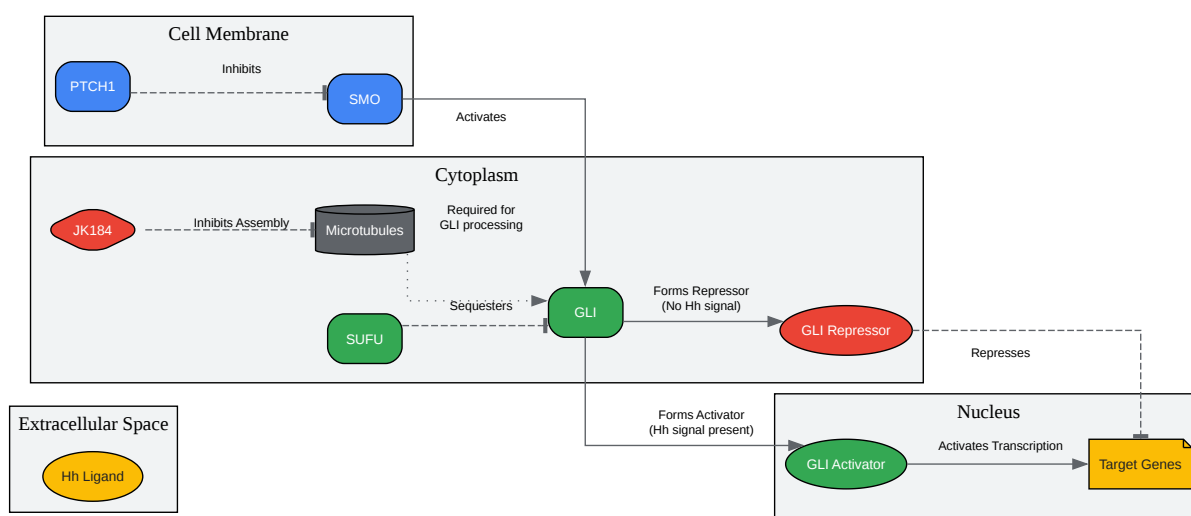
- Use a dedicated, properly labeled, and leak-proof container for all **JK184** waste.
- The container should be made of a material compatible with the solvents used to dissolve **JK184** (e.g., DMSO, ethanol).
- The label should clearly indicate "Hazardous Waste," "**JK184**," and list all components of the waste, including solvents.
- Storage of Waste:
 - Store the waste container in a designated, secure area, away from incompatible materials.
 - The storage area should be well-ventilated.
- Arranging for Disposal:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
 - Disposal of **JK184** should be conducted by a licensed hazardous material disposal company.^[2]
 - The recommended method of disposal for similar compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber.^{[2][5]}

Important Considerations:

- Unknown Hazards: The toxicological and ecological properties of **JK184** have not been fully investigated.^[4] Therefore, it should be handled with the utmost caution, assuming it is a potent and hazardous substance.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **JK184** and its waste.
- Spill Management: In the event of a spill, follow your laboratory's established spill cleanup procedures for potent compounds. Absorb the spill with an inert material and collect it in a sealed container for disposal as hazardous waste.

Hedgehog Signaling Pathway and JK184's Mechanism of Action

JK184 is an inhibitor of the Hedgehog (Hh) signaling pathway. The diagram below illustrates the canonical Hh signaling pathway and the point of inhibition by **JK184**.



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Caption: Hedgehog signaling pathway and the inhibitory action of **JK184**.

This diagram illustrates that in the absence of a Hedgehog (Hh) ligand, the Patched1 (PTCH1) receptor inhibits Smoothened (SMO). This leads to the processing of GLI transcription factors into their repressor form (GLI-R). When an Hh ligand binds to PTCH1, the inhibition of SMO is relieved, leading to the formation of the activator form of GLI (GLI-A), which then translocates

to the nucleus to activate target gene expression. **JK184** inhibits this pathway by interfering with microtubule assembly, which is crucial for the proper function and trafficking of GLI proteins.

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